

# 2-Bromo-4-(trifluoromethyl)phenylacetic Acid: A Technical Overview

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## Compound of Interest

Compound Name: 2-Bromo-4-(trifluoromethyl)phenylacetic acid

Cat. No.: B1272844

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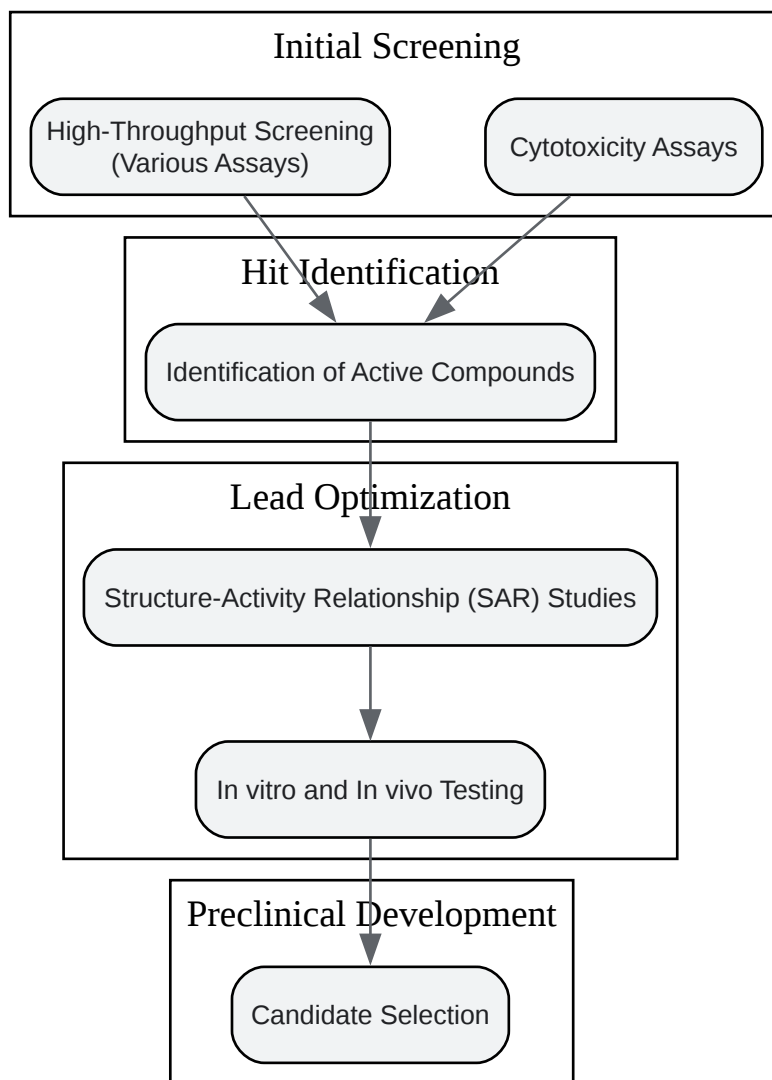
## Abstract

This technical guide provides a comprehensive overview of **2-Bromo-4-(trifluoromethyl)phenylacetic acid**, a halogenated aromatic carboxylic acid of interest in synthetic and medicinal chemistry. This document consolidates available physicochemical data, proposes a detailed synthetic pathway based on established chemical transformations, and outlines methods for its characterization. Due to a lack of publicly available biological data, this guide also highlights the need for further research into the potential pharmacological applications of this compound.

## Chemical Structure and Properties

**2-Bromo-4-(trifluoromethyl)phenylacetic acid** is a substituted phenylacetic acid derivative. The presence of a bromine atom and a trifluoromethyl group on the phenyl ring significantly influences its electronic properties and potential for further chemical modification.

Chemical Structure:



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